Application Note: Thermodynamic Solubility and Solvent Profiling of 2-tert-Butyl-6-methylphenol

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Compound of Interest

Compound Name:	*2-Butyl-6-methylphenol*
CAS No.:	*17269-96-4*
Cat. No.:	*B8589586*

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Introduction and Chemical Profiling

2-tert-Butyl-6-methylphenol (CAS 2219-82-1), frequently referred to as 6-tert-butyl-o-cresol, is a sterically hindered phenolic compound utilized extensively as an antioxidant, free radical scavenger, and chemical intermediate in pharmaceutical and polymer development (1)[1].

Understanding its solubility profile in various organic solvents is critical for formulation scientists and synthetic chemists. Due to its unique structural features—specifically the dual ortho-substitution—the compound exhibits non-standard phase behaviors at room temperature, necessitating highly controlled protocols for solubility determination. The antioxidant mechanism of this compound relies on its ability to donate a hydrogen atom to neutralize free radicals; the resulting phenoxy radical is highly stabilized by the surrounding steric bulk, preventing unwanted propagation reactions (1)[1].

Physicochemical Properties & Solubility Data

The structural microenvironment of 2-tert-butyl-6-methylphenol dictates its macroscopic solubility. The bulky tert-butyl group and the methyl group flank the hydroxyl moiety, creating severe steric hindrance.

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- Melting Point Depression: The steric bulk prevents tight intermolecular hydrogen bonding and efficient crystal lattice packing, resulting in a low melting point of 24–31 °C (2)[2]. Consequently, it often exists as a semi-solid or supercooled liquid at ambient temperatures (3)[3].

- Aqueous Insolubility: The large hydrophobic surface area yields a high partition coefficient (log Kow ≈ 3.97) and renders the compound virtually insoluble in water (~101.3 mg/L at 25 °C) (2)[2].

Table 1: Physicochemical Summary

Property	Value
Chemical Name	2-tert-Butyl-6-methylphenol
CAS Number	2219-82-1
Molecular Formula	C11H16O
Molecular Weight	164.24 g/mol
Melting Point	24 - 31 °C
Boiling Point	230 °C
pKa (Predicted)	~11.69
Water Solubility (25 °C)	~101.3 mg/L (Insoluble)

Table 2: Organic Solvent Compatibility & Mechanistic Rationale

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Solvent	Polarity Index	Solubility Status	Mechanistic Rationale
Methanol / Ethanol	5.1 / 5.2	Highly Soluble	Alcohols act as both hydrogen bond donors and acceptors, interacting favorably with the sterically hindered phenolic -OH.
DMSO / DMF	7.2 / 6.4	Highly Soluble	Strong dipole moments and hydrogen bond accepting capabilities solvate the phenolic proton efficiently.
Methyl Ethyl Ketone (MEK)	4.7	Highly Soluble	Favorable dipole-dipole interactions; cited as a primary industrial solvent for this compound[1].
Benzene / Toluene	2.7 / 2.4	Highly Soluble	Pi-pi stacking and hydrophobic interactions with the aromatic ring and alkyl substituents[1].
Isooctane / Hexane	0.1 / 0.0	Soluble	Favorable dispersion forces with the bulky, non-polar tert-butyl and methyl groups[1].

Experimental Workflow for Solubility Determination

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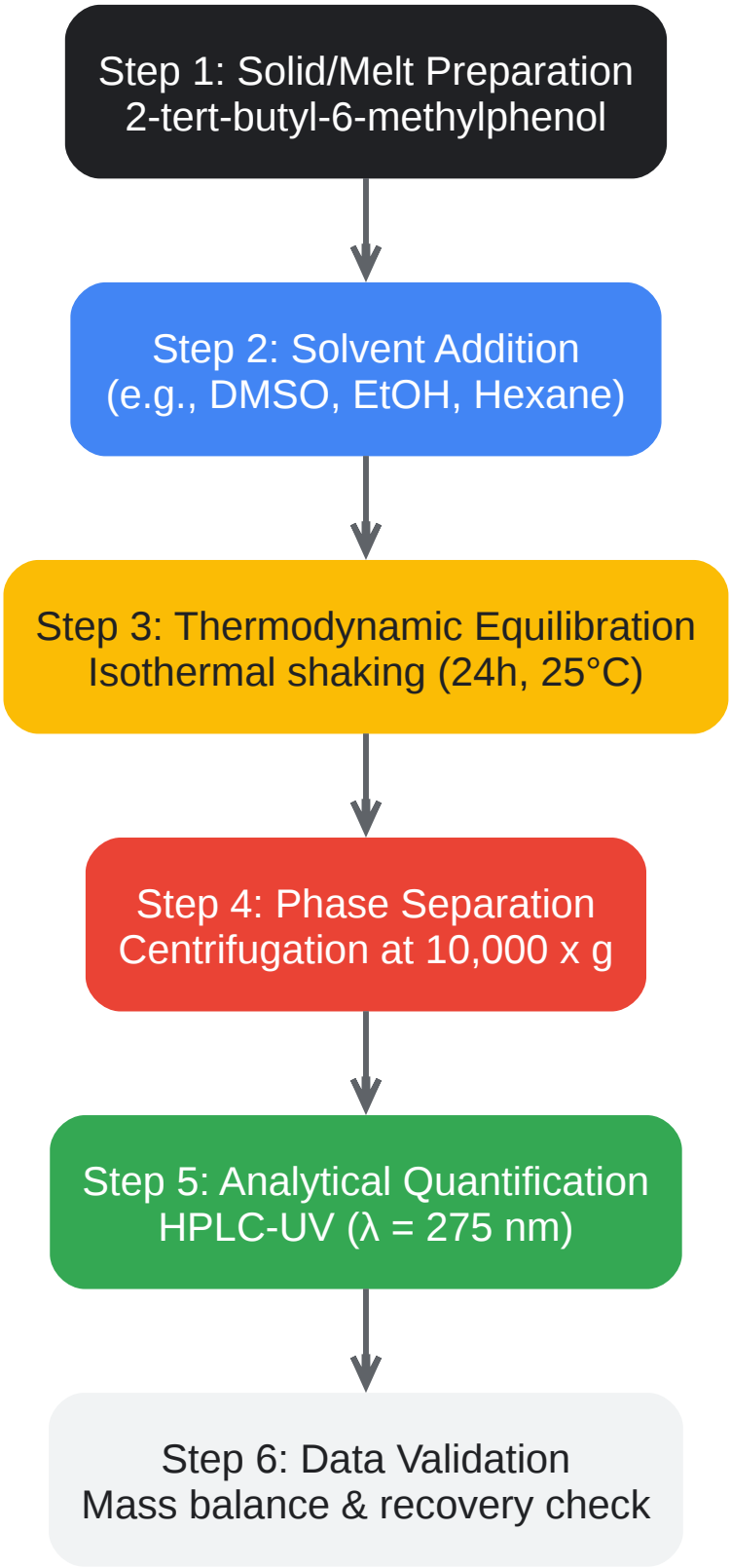

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Workflow for determining the thermodynamic solubility of 2-tert-butyl-6-methylphenol.

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Validated Experimental Protocols

Protocol A: Gravimetric & HPLC-UV Determination of Thermodynamic Solubility

Self-Validating System: This protocol incorporates a mass-balance recovery arm to ensure that no solute is lost to volatilization or vial-wall adsorption, effectively validating the accuracy of the solubility limit.

Step 1: Solvent Saturation

- Procedure: Add 500 mg of 2-tert-butyl-6-methylphenol to 5 mL of the target organic solvent (e.g., DMSO, Ethanol) in a 10 mL amber glass vial with a PTFE-lined cap.
- Causality: Amber glass mitigates photo-oxidative degradation of the phenol during the prolonged assay. The PTFE liner prevents solvent evaporation and extraction of plasticizers, which could artificially alter the solubility matrix.

Step 2: Thermodynamic Equilibration

- Procedure: Secure the vials in an isothermal shaker set to 25.0 ± 0.1 °C and agitate at 400 rpm for 24 hours.
- Causality: A 24-hour equilibration period ensures the dissolution process reaches a true thermodynamic plateau, avoiding the measurement of transient kinetic supersaturation.

Step 3: Phase Separation via Ultracentrifugation

- Procedure: Transfer the mixture to a temperature-controlled centrifuge and spin at 10,000 × g for 15 minutes at 25 °C.
- Causality: Given the compound's low melting point (24–31 °C) (2)[2], undissolved solute may exist as a dispersed oily liquid rather than a solid crystal. Standard syringe filtration can selectively adsorb the compound or force the oil phase through the membrane, skewing results. Centrifugation cleanly stratifies the saturated solvent from any undissolved oil/solid phase.

Step 4: Analytical Quantification (HPLC-UV)

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- Procedure: Aspirate 100 µL of the clear supernatant, perform a 1:100 serial dilution in the mobile phase (e.g., Acetonitrile:Water), and inject into an HPLC system equipped with a C18 column and a UV detector set to 275 nm.

- Causality: Serial dilution prevents on-column precipitation. The 275 nm wavelength corresponds to the π-π* transition of the substituted aromatic ring, providing high signal-to-noise quantification.

Step 5: System Validation (Mass Balance Check)

- Procedure: In parallel, prepare a sub-saturated control (e.g., 10 mg/mL) in the same solvent. Subject it to the identical 24-hour shaking and centrifugation workflow.

- Causality: If the HPLC quantification of the control yields a 98–102% recovery, the system validates itself—confirming that the experimental conditions do not cause analyte degradation or physical loss, thereby guaranteeing the integrity of the saturation data.

Protocol B: Preparation of High-Concentration Stock Solutions (e.g., 100 mM in DMSO)

- Procedure: Weigh 16.42 mg of 2-tert-butyl-6-methylphenol. If the compound has crystallized during cold storage, gently warm the sealed container in a 35 °C water bath until it liquefies. Transfer to a sterile vial and add 1 mL of anhydrous DMSO. Vortex for 30 seconds until a homogenous, clear solution is achieved.

- Causality: Pre-warming the compound takes advantage of its low melting point, transitioning it to a liquid state which drastically increases the kinetic rate of dissolution in DMSO, ensuring a uniform stock solution without localized concentration gradients.

References

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